

Measuring Intracellular Reactive Oxygen Species in Suspension Cells using DCFH-DA

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Compound of Interest

Compound Name: Dihydrofluorescein diacetate

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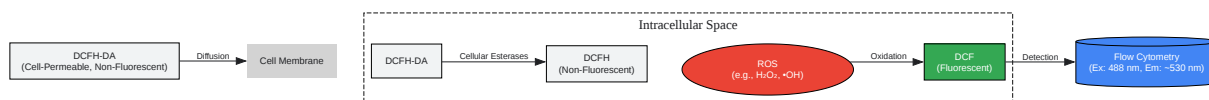
This document provides a detailed protocol for the quantification of intracellular Reactive Oxygen Species (ROS) in suspension cells using the 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA) assay with analysis by flow cytometry.

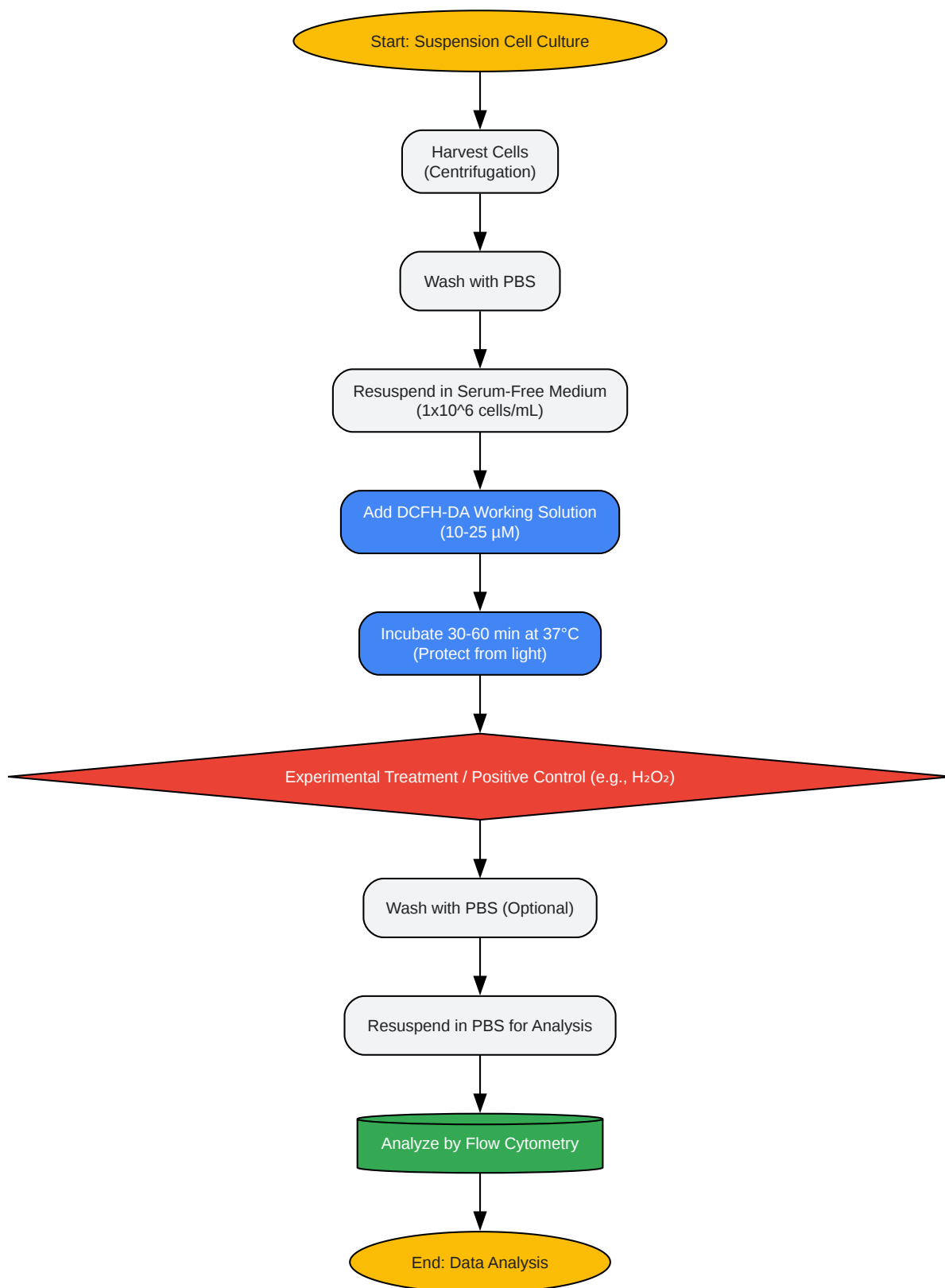
Introduction

Reactive Oxygen Species (ROS) are chemically reactive molecules containing oxygen that are generated as natural byproducts of cellular metabolism.^[1] While they play a role in normal cell signaling, excessive ROS production can lead to oxidative stress, a condition implicated in various pathologies including cancer, inflammation, and neurodegenerative diseases.^[1] The DCFH-DA assay is a widely used method for measuring intracellular ROS.^[1] The principle of the assay is based on the cell-permeant molecule DCFH-DA, which diffuses into the cell and is deacetylated by cellular esterases to the non-fluorescent 2',7'-dichlorodihydrofluorescein (DCFH).^{[2][3][4][5][6]} In the presence of ROS, DCFH is oxidized to the highly fluorescent 2',7'-dichlorofluorescein (DCF), which can be detected by flow cytometry.^{[2][3][4][5][6]} The fluorescence intensity of DCF is directly proportional to the amount of intracellular ROS.^[6]

Mechanism of DCFH-DA

The following diagram illustrates the conversion of DCFH-DA to the fluorescent DCF within the cell upon interaction with ROS.





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